

Spectroscopic Profile of 1-Nitro-4-phenylethynyl-benzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Nitro-4-phenylethynyl-benzene

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This technical guide provides a comprehensive overview of the spectroscopic data for the compound **1-Nitro-4-phenylethynyl-benzene** ($C_{14}H_9NO_2$), a molecule of interest in organic synthesis and materials science.^[1] This document collates data from various studies, presenting it in a structured format for ease of reference and comparison. Detailed experimental methodologies, based on published literature, are also provided.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **1-Nitro-4-phenylethynyl-benzene**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

¹H NMR Spectral Data

Solvent: $CDCl_3$ Standard: Tetramethylsilane (TMS)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment	Reference
8.22	d	9.2	2H	Ar-H (ortho to NO ₂)	[2]
8.21	d	8.8	2H	Ar-H (ortho to NO ₂)	[3]
8.15	d	8.8	2H	Ar-H (ortho to NO ₂)	[4]
8.1	d	9.0	2H	Ar-H (ortho to NO ₂)	[5]
7.67	d	9.2	2H	Ar-H (meta to NO ₂)	[2]
7.66	d	9.0	2H	Ar-H (meta to NO ₂)	
7.65	d	8.8	2H	Ar-H (meta to NO ₂)	[3]
7.59	d	8.8	2H	Ar-H (meta to NO ₂)	[4]
7.55-7.57	m	2H	Ph-H	[2]	
7.51-7.47	m	2H	Ph-H	[4]	
7.37-7.40	m	3H	Ph-H	[2]	
7.34-7.29	m	3H	Ph-H	[4]	

¹³C NMR Spectral Data

Solvent: CDCl₃

Chemical Shift (δ) ppm	Assignment	Reference
146.96	C-NO ₂	[2]
145.99	C-NO ₂	[4]
141.3	C-NO ₂	[3]
132.26	Ar-C	[2]
132.6	Ar-C	[3]
131.83	Ar-C	[2]
131.25	Ar-C	[4]
130.83	Ar-C	[4]
130.26	Ar-C	[2]
129.27	Ar-C	[2]
129.26	Ar-C	[4]
128.53	Ar-C	[2]
128.26	Ar-C	[4]
127.52	Ar-C	[4]
123.64	Ar-CH	[2]
122.62	Ar-CH	[4]
122.08	Ar-C	[2]
121.10	Ar-C	[4]
94.69	C $\equiv$ C	[2]
93.69	C $\equiv$ C	[4]
87.53	C $\equiv$ C	[2]
86.53	C $\equiv$ C	[4]

Infrared (IR) Spectral Data

Wavenumber (cm ⁻¹)	Assignment	Reference
3106, 3082, 3103	C-H stretch (aromatic)	[2][5]
2925	C-H stretch	[2]
2215	C≡C stretch	[2][5]
1591, 1580	C=C stretch (aromatic)	[2][5]
1510	NO ₂ asymmetric stretch	[2]
1345, 1340, 1335	NO ₂ symmetric stretch	[2][5]
1105	C-N stretch	[2]
858	C-H bend (aromatic)	[2]
764, 689	C-H bend (aromatic)	[2]

Mass Spectrometry (MS) Data

m/z	Technique	Assignment	Reference
223.0631	HRMS (EI+)	[M] ⁺	[2]
223.0633	Calculated for C ₁₄ H ₉ NO ₂	[M] ⁺	[2]

Experimental Protocols

The following sections detail the methodologies for the synthesis and spectroscopic analysis of **1-Nitro-4-phenylethynyl-benzene**, as adapted from the cited literature.

Synthesis: Sonogashira Coupling Reaction

A common method for the synthesis of **1-Nitro-4-phenylethynyl-benzene** is the Sonogashira cross-coupling reaction.[6]

General Procedure:

- A reaction vessel, such as a sealable tube or a two-neck round bottom flask, is charged with an aryl halide (e.g., 4-iodonitrobenzene or 1-bromo-4-nitrobenzene), a palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$), a copper(I) co-catalyst (e.g., CuI), and a base (e.g., Cs_2CO_3 or K_2CO_3). [6]
- The vessel is evacuated and backfilled with an inert gas, such as argon or nitrogen.
- A solvent (e.g., toluene or methanol) is added, followed by the addition of phenylacetylene and a ligand (e.g., $\text{N,N}'$ -dimethylethylenediamine), if required. [7]
- The reaction mixture is then heated, typically between 80°C and 135°C , for a specified period (e.g., 6 to 72 hours) and monitored by a technique like Thin Layer Chromatography (TLC). [3][7]
- Upon completion, the mixture is cooled to room temperature, diluted with a solvent like dichloromethane, and filtered through a pad of silica gel.
- The filtrate is concentrated, and the crude product is purified by flash chromatography on silica gel to yield **1-Nitro-4-phenylethynyl-benzene** as a yellow solid.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a 300, 400, or 500 MHz spectrometer. [2][3][5][6] The sample is dissolved in deuterated chloroform (CDCl_3), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard. [2][5]

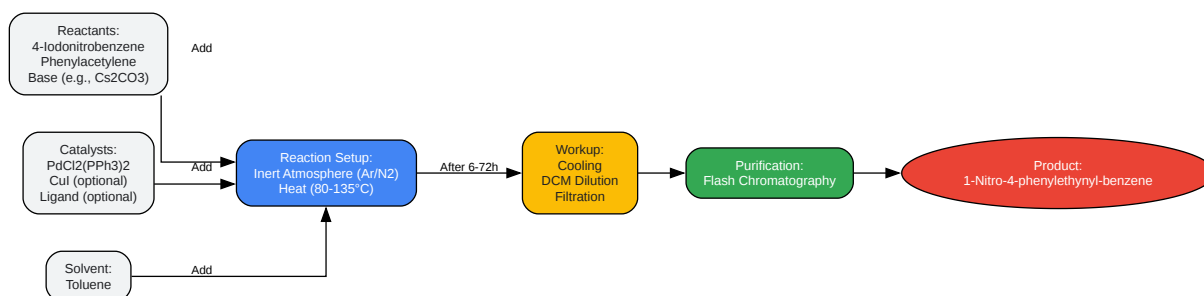
Infrared (IR) Spectroscopy: IR spectra are obtained using a Fourier-Transform Infrared (FT-IR) spectrometer. [2] Samples can be prepared as potassium bromide (KBr) pellets or analyzed neat. [2][5]

Mass Spectrometry (MS): High-resolution mass spectra (HRMS) are acquired using techniques such as electrospray ionization (ESI) or electron ionization (EI+). [2][8]

Visualizations

Sonogashira Coupling Reaction Workflow

The following diagram illustrates the general workflow for the synthesis of **1-Nitro-4-phenylethynyl-benzene** via a Sonogashira coupling reaction.

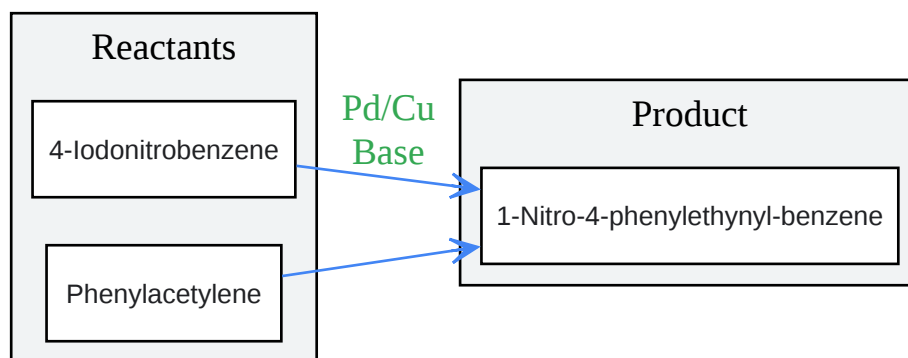


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Caption: General workflow for Sonogashira coupling.

Structural Relationship of Reactants and Product

This diagram shows the structural transformation from the key reactants to the final product.



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Caption: Reactants to product transformation.

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References

- 1. lookchem.com [lookchem.com]
- 2. rsc.org [rsc.org]
- 3. pstorage-acis-6854636.s3.amazonaws.com [pstorage-acis-6854636.s3.amazonaws.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. rsc.org [rsc.org]
- 6. rsc.org [rsc.org]
- 7. rsc.org [rsc.org]
- 8. rsc.org [rsc.org]
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